

# Hex-4-yn-1-ol: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Hex-4-yn-1-ol*

Cat. No.: *B1596172*

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CAS Number: 928-93-8

This technical guide provides an in-depth overview of **Hex-4-yn-1-ol**, a molecule of significant interest in chemical synthesis and cancer research. This document is intended for researchers, scientists, and drug development professionals, offering a compilation of its chemical and physical properties, a detailed synthesis protocol, and insights into its biological activities and relevant experimental procedures.

## Chemical and Physical Properties

**Hex-4-yn-1-ol** is a linear C6 alcohol containing a carbon-carbon triple bond at the 4-position. Its bifunctional nature, possessing both a hydroxyl group and an alkyne, makes it a versatile building block in organic synthesis.<sup>[1]</sup> A summary of its key quantitative data is presented in the table below.

Property	Value	Source
CAS Number	928-93-8	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	<a href="#">[3]</a>
Molecular Weight	98.14 g/mol	<a href="#">[3]</a>
Boiling Point	92-93 °C at 10 mmHg	<a href="#">[2]</a>
Physical Form	Pale-yellow to Yellow-brown Sticky Oil to Semi-Solid	<a href="#">[4]</a>
IUPAC Name	hex-4-yn-1-ol	<a href="#">[3]</a>
SMILES	CC#CCCCO	<a href="#">[3]</a>
InChIKey	VNUUUMNNQQSAYCU- UHFFFAOYSA-N	<a href="#">[3]</a>

## Synthesis Protocol

A reliable method for the preparation of **Hex-4-yn-1-ol** is documented in *Organic Syntheses*, a reputable source for detailed and verified experimental procedures in organic chemistry. The following protocol is adapted from this source.

Reaction Scheme:

Materials:

- Propyne (condensed)
- Ethylmagnesium bromide (solution in THF)
- Ethylene oxide
- Tetrahydrofuran (THF), anhydrous
- Sulfuric acid, 10% aqueous solution
- Sodium bicarbonate, saturated aqueous solution

- Brine (saturated aqueous sodium chloride)
- Magnesium sulfate, anhydrous
- Dichloromethane

**Procedure:**

- A solution of ethylmagnesium bromide in anhydrous THF is prepared in a flame-dried, three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., argon or nitrogen).
- Propyne is bubbled through the cooled Grignard solution to form propynylmagnesium bromide.
- A solution of ethylene oxide in anhydrous THF is added dropwise to the stirred solution of propynylmagnesium bromide at a controlled temperature (typically 0-5 °C).
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- The reaction is then carefully quenched by the slow addition of a 10% aqueous sulfuric acid solution with external cooling.
- The aqueous layer is separated and extracted with dichloromethane.
- The combined organic layers are washed successively with saturated aqueous sodium bicarbonate solution and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by fractional distillation under reduced pressure to yield pure **Hex-4-yn-1-ol** (boiling point 92-93 °C at 10 mmHg).[\[2\]](#)

## Biological Activity and Applications in Drug Development

**Hex-4-yn-1-ol** has garnered attention for its potential as an anticancer agent. Studies have indicated that it can induce apoptosis (programmed cell death) in various cancer cell lines.<sup>[5]</sup> Furthermore, it has been identified as an inhibitor of protein kinases, enzymes that play a crucial role in cell signaling pathways that regulate cell growth and proliferation.<sup>[5]</sup> This dual mechanism of action makes **Hex-4-yn-1-ol** a promising lead compound for the development of novel cancer therapeutics.

## Experimental Protocol: MTT Assay for Cytotoxicity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a standard colorimetric assay for assessing cell viability and is commonly used to determine the cytotoxic effects of potential anticancer compounds.

### Materials:

- Cancer cell line of interest (e.g., HeLa, MCF-7)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **Hex-4-yn-1-ol** stock solution (dissolved in a suitable solvent like DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 N HCl in 10% SDS)
- 96-well microtiter plates
- Multi-channel pipette
- Microplate reader

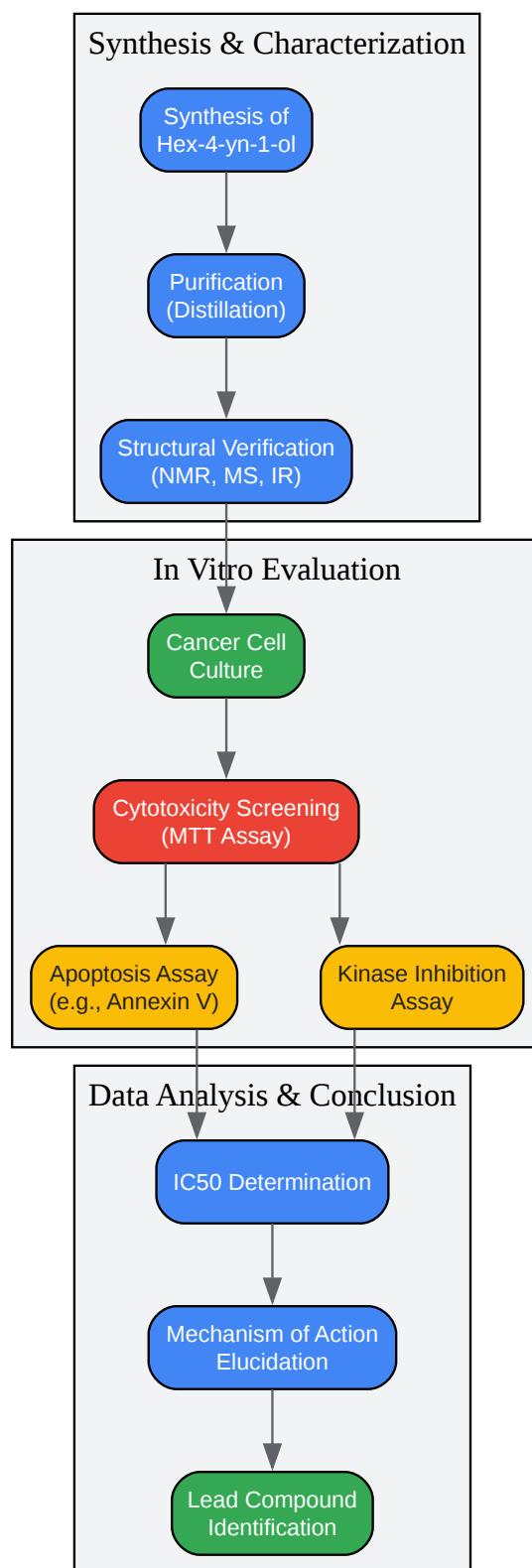
### Procedure:

- Cell Seeding: Seed the cancer cells in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) in 100  $\mu$ L of complete culture medium and incubate for 24 hours to allow for cell attachment.

- Compound Treatment: Prepare serial dilutions of **Hex-4-yn-1-ol** in the culture medium. Remove the old medium from the wells and add 100  $\mu$ L of the medium containing different concentrations of the compound. Include a vehicle control (medium with the solvent used to dissolve the compound) and a blank (medium only).
- Incubation: Incubate the plate for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
- MTT Addition: After the incubation period, add 20  $\mu$ L of MTT solution to each well and incubate for another 3-4 hours. During this time, viable cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Carefully remove the medium and add 150  $\mu$ L of the solubilization solution to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of the wells at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration of **Hex-4-yn-1-ol** compared to the vehicle control. The IC<sub>50</sub> value (the concentration of the compound that inhibits 50% of cell growth) can be determined by plotting a dose-response curve.

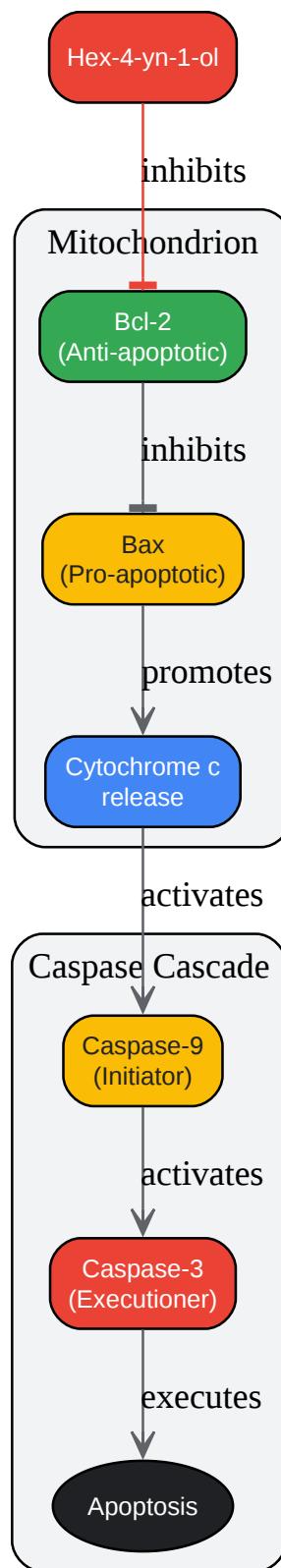
## Signaling Pathway and Workflow Visualization

The anticancer activity of **Hex-4-yn-1-ol** is attributed to its ability to induce apoptosis and inhibit protein kinases. The following diagrams illustrate a plausible experimental workflow for investigating its anticancer properties and a simplified representation of the intrinsic apoptosis pathway it may trigger.



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Experimental workflow for the evaluation of **Hex-4-yn-1-ol**'s anticancer properties.



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Simplified intrinsic apoptosis pathway potentially activated by **Hex-4-yn-1-ol**.

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